

Function of OVA (55-62) Peptide: An In-depth Technical Guide

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Compound of Interest

Compound Name: OVA (55-62)

Cat. No.: B15600183

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The ovalbumin (OVA) peptide spanning amino acids 55-62 is a fragment of chicken ovalbumin, a protein widely used as a model antigen in immunological research. This specific peptide, with the sequence KVVRFDKL, serves as a crucial tool for studying the intricacies of the adaptive immune system, particularly the cell-mediated immune response. Its primary function in a research context is to act as a defined epitope for Major Histocompatibility Complex (MHC) class I molecules, specifically the mouse H-2Kb allotype.^{[1][2][3][4]} This allows for the precise investigation of antigen processing, presentation, and the subsequent activation of CD8+ cytotoxic T lymphocytes (CTLs).

While the more widely studied OVA (257-264) peptide (SIINFEKL) is considered the immunodominant H-2Kb-restricted epitope of ovalbumin, **OVA (55-62)** is classified as a subdominant epitope.^{[5][6]} This subdominance is attributed to a lower binding affinity for the H-2Kb molecule compared to SIINFEKL.^[5] Despite this, **OVA (55-62)** is still capable of binding to H-2Kb and eliciting a T-cell response, making it a valuable tool for understanding the breadth of the immune response to a complex antigen.^{[4][7][8]}

Data Presentation

Table 1: H-2Kb Binding Affinity and T-Cell Response of OVA Peptides

Peptide	Sequence	MHC Restriction	Binding Affinity (Compared to OVA 257-264)	T-Cell Response
OVA (55-62)	KVVRFDKL	H-2Kb	Lower	Subdominant CD8+ T-cell response
OVA (257-264)	SIINFEKL	H-2Kb	Higher	Immunodominant CD8+ T-cell response

This table summarizes the key characteristics of **OVA (55-62)** in comparison to the immunodominant OVA (257-264) peptide. The lower binding affinity of **OVA (55-62)** for H-2Kb correlates with its subdominant nature in the T-cell response.[\[5\]](#)

Table 2: Kinetic Binding Constants of OVA Peptides to Soluble H-2Kb at 25°C[\[5\]](#)

Peptide	Association Rate Constant (k _{on}) (M ⁻¹ s ⁻¹)	Dissociation Rate Constant (k _{off}) (s ⁻¹)
OVA (55-62)-C6	6.5 x 10 ²	1.6 x 10 ⁻⁵
OVA (257-264)-C6	5.9 x 10 ³	9.1 x 10 ⁻⁶

This table presents quantitative data from biosensor studies comparing the binding kinetics of **OVA (55-62)** and OVA (257-264) to soluble H-2Kb molecules. The approximately 10-fold faster association rate and 2-fold slower dissociation rate of OVA (257-264) contribute to its higher affinity and immunodominance.[\[5\]](#)

Experimental Protocols

In Vitro T-Cell Proliferation Assay

Objective: To measure the proliferation of OVA-specific CD8⁺ T-cells in response to stimulation with the **OVA (55-62)** peptide.

Methodology:

- Cell Isolation: Isolate splenocytes from a C57BL/6 mouse previously immunized with ovalbumin or adoptively transferred with OVA-specific T-cells (e.g., from an OT-I transgenic mouse, which recognizes OVA 257-264, but can be adapted for other epitopes).
- Cell Labeling (Optional): Label the splenocytes with a proliferation tracking dye, such as Carboxyfluorescein succinimidyl ester (CFSE).
- Cell Culture: Plate the splenocytes in a 96-well plate at a density of 2×10^5 cells/well.
- Peptide Stimulation: Add the **OVA (55-62)** peptide to the wells at varying concentrations (e.g., 0.1, 1, 10 $\mu\text{g/mL}$). Include a negative control (no peptide) and a positive control (e.g., Concanavalin A or the immunodominant OVA 257-264 peptide).
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified CO₂ incubator.
- Analysis:
 - For CFSE-labeled cells: Harvest the cells and analyze by flow cytometry. Proliferating cells will show a sequential halving of CFSE fluorescence intensity.
 - For unlabeled cells: Add a proliferation indicator, such as ³H-thymidine or BrdU, for the final 18 hours of incubation. Measure incorporation using a scintillation counter or an anti-BrdU antibody-based ELISA, respectively.

ELISpot Assay for Cytokine Release

Objective: To quantify the number of **OVA (55-62)**-specific T-cells secreting a particular cytokine (e.g., IFN- γ).

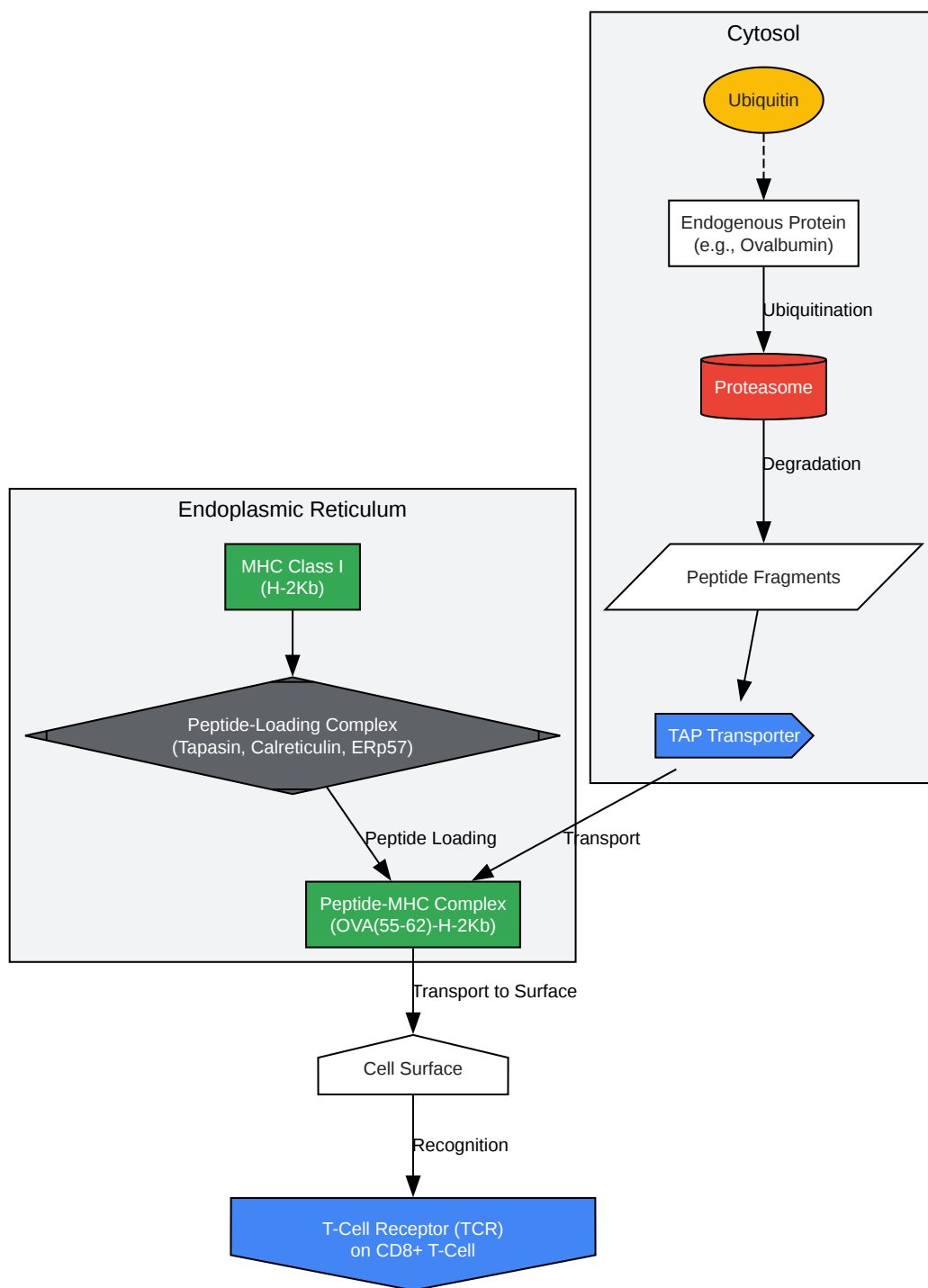
Methodology:

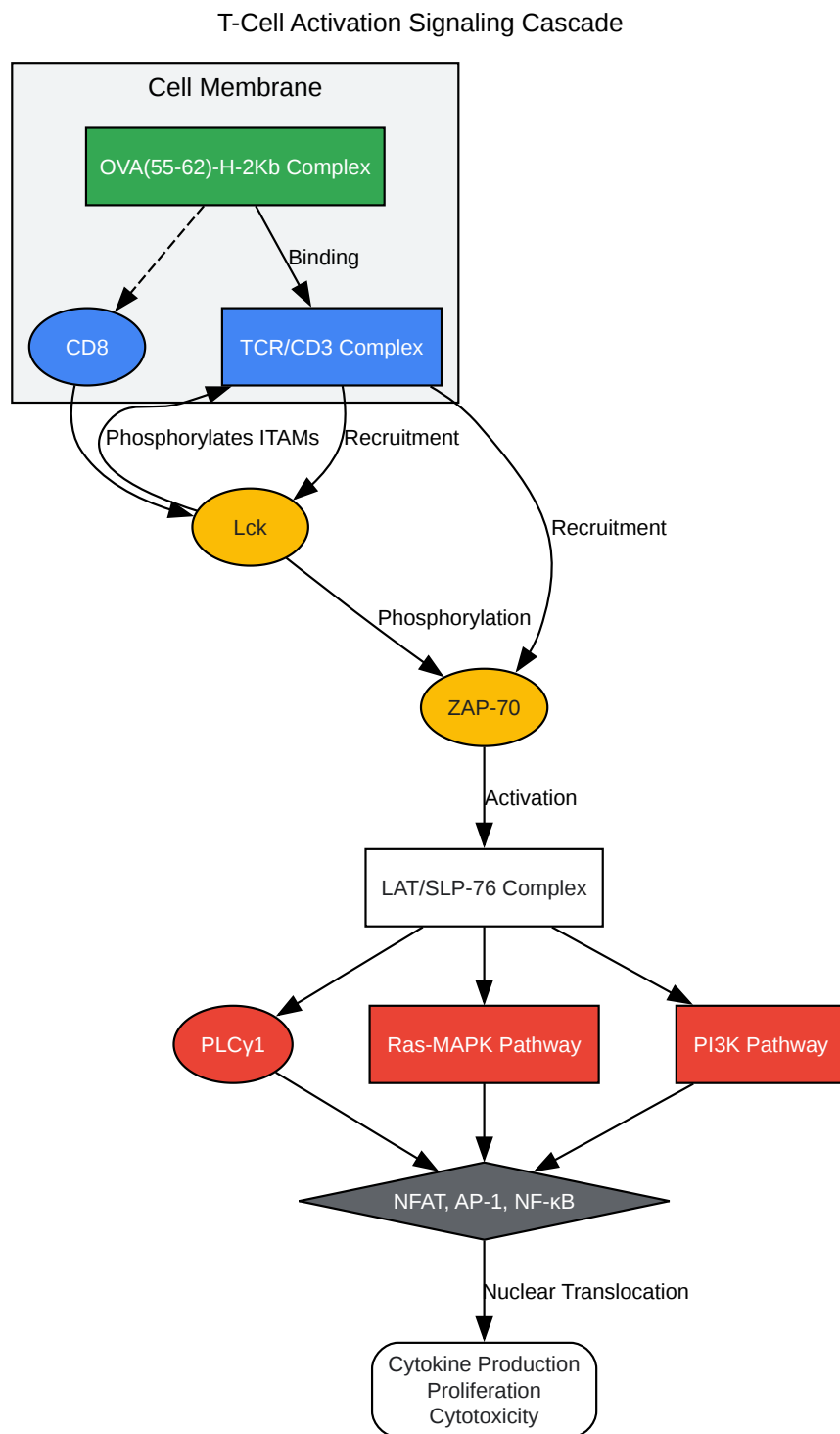
- Plate Coating: Coat a 96-well ELISpot plate with a capture antibody specific for the cytokine of interest (e.g., anti-mouse IFN- γ antibody) and incubate overnight at 4°C.

- Blocking: Wash the plate and block with a suitable blocking buffer (e.g., RPMI with 10% FBS) for 2 hours at room temperature.
- Cell Plating: Add isolated splenocytes or purified T-cells to the wells at a desired density.
- Peptide Stimulation: Add the **OVA (55-62)** peptide at an optimal concentration.
- Incubation: Incubate the plate for 24-48 hours at 37°C in a humidified CO₂ incubator.
- Detection:
 - Wash the plate to remove cells.
 - Add a biotinylated detection antibody specific for the cytokine.
 - Incubate, then wash.
 - Add streptavidin-alkaline phosphatase (or HRP).
 - Incubate, then wash.
 - Add a substrate solution to develop colored spots.
- Analysis: Count the spots using an automated ELISpot reader. Each spot represents a single cytokine-secreting cell.

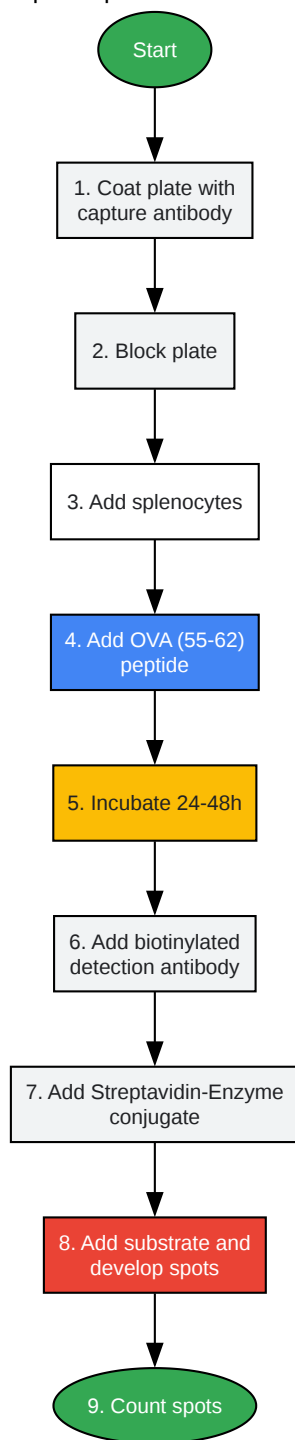
Mandatory Visualization

MHC Class I Antigen Presentation Pathway





ELISpot Experimental Workflow

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